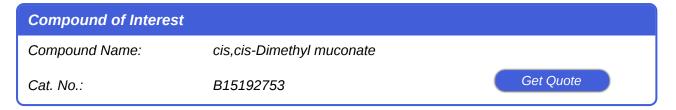


A Technical Guide to cis,cis-Dimethyl Muconate: Synthesis, Properties, and Experimental Protocols

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a summary of available information on **cis,cis-dimethyl muconate**, with a focus on its synthesis and reactivity. While specific experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity for **cis,cis-dimethyl muconate** are not readily available in the reviewed literature, this document compiles relevant experimental procedures for its synthesis and isomerization, along with a visualization of the biosynthetic pathway of its precursor, cis,cis-muconic acid.

Introduction

cis,cis-Dimethyl muconate is the dimethyl ester of cis,cis-muconic acid, a C6-dicarboxylic acid with two double bonds. Muconic acid and its derivatives are valuable platform chemicals due to their potential for conversion into various commercially important polymers and chemicals, including adipic acid and terephthalic acid, which are precursors to nylon and polyethylene terephthalate (PET) respectively.[1][2] The cis,cis isomer is the typical product of microbial synthesis from renewable feedstocks.[3] This guide focuses on the available data and experimental methodologies related to cis,cis-dimethyl muconate and its parent acid.

Synthesis and Isomerization of Dimethyl Muconates



The primary route to **cis,cis-dimethyl muconate** is through the esterification of cis,cis-muconic acid. The acid itself can be produced via microbial fermentation.[3] The subsequent isomerization of the cis,cis isomer to the more thermodynamically stable trans,trans isomer is a key step for many of its applications, particularly in polymer synthesis.[2][4]

Experimental Protocols

2.1.1. Esterification of cis, cis-Muconic Acid to Dimethyl Muconate

A common method for the synthesis of dimethyl muconates involves the esterification of cis,cis-muconic acid. A crude racemic mixture of dimethyl muconates (cis,cis and cis,trans) can be obtained through this process.[2]

Procedure:

- Suspend cis,cis-muconic acid (e.g., 5.0 g) in methanol (e.g., 150 mL).[2]
- Add a catalytic amount of concentrated sulfuric acid (e.g., 0.3 mL).
- Reflux the mixture for an extended period (e.g., 18 hours).
- After cooling, concentrate the mixture under vacuum.
- Dissolve the residue in an organic solvent like ethyl acetate.
- The organic phase can then be extracted with a saturated sodium carbonate aqueous solution and washed with brine.[2]
- Drying the organic phase over sodium sulfate, followed by filtration and concentration,
 yields a crude mixture of dimethyl muconates.[2]

2.1.2. Isomerization of Dimethyl Muconate to the trans, trans Isomer

The conversion of the cis,cis or a mixture of cis isomers to the trans,trans isomer is often desired. This can be achieved through iodine-catalyzed isomerization.[2]

Procedure:



- A racemic mixture of dimethyl muconate (e.g., 4.50 g) is dissolved in methanol (e.g., 125 mL).
- A catalytic amount of iodine is added to the solution.[2]
- The mixture is heated to reflux for an extended period (e.g., 64 hours).
- Upon cooling in an ice bath, the trans, trans-dimethyl muconate precipitates.
- The precipitate is then collected by filtration, washed with cold methanol, and dried under vacuum.[2]

Thermochemical Data

A comprehensive search of the available literature did not yield specific quantitative thermochemical data (enthalpy of formation, entropy, heat capacity) for **cis,cis-dimethyl muconate**. However, studies on the dissolution of its precursor, cis,cis-muconic acid, in various polar solvents have been conducted, indicating that the dissolution process is endothermic.[5] [6] Researchers requiring precise thermochemical data for **cis,cis-dimethyl muconate** would likely need to perform their own calorimetric or computational experiments.

Biosynthesis of cis, cis-Muconic Acid

The precursor to **cis,cis-dimethyl muconate**, cis,cis-muconic acid, can be synthesized from renewable feedstocks like glucose using engineered microorganisms such as Saccharomyces cerevisiae and Escherichia coli.[1][3] This biosynthetic pathway is a key area of research for the sustainable production of this platform chemical.

The pathway typically involves the conversion of intermediates from the shikimate pathway. In engineered E. coli, for instance, three heterologous genes are expressed to convert 3-dehydroshikimate (3-DHS) to cis,cis-muconic acid.[3] The enzymes involved are 3-dehydroshikimate dehydratase, protocatechuate decarboxylase, and catechol 1,2-dioxygenase.[3][7]

Visualizing the Biosynthetic Pathway

The following diagram illustrates the biosynthetic pathway for the production of cis,cis-muconic acid in engineered microorganisms.





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Caption: Biosynthetic pathway of cis, cis-muconic acid from glucose.

Conclusion

cis,cis-Dimethyl muconate is a derivative of the bio-based platform chemical cis,cis-muconic acid. While specific thermochemical data for the dimethyl ester is not readily available, established protocols for its synthesis via esterification and subsequent isomerization provide a basis for its use in research and development. The biosynthetic production of its precursor from renewable resources highlights the potential for sustainable chemical manufacturing. Further experimental work is required to fully characterize the thermochemical properties of cis,cis-dimethyl muconate, which would be valuable for process design and optimization in its various applications.

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